

ProTriTAC™ Prodrug Platform: A Technical Guide to Conditional T-Cell Engagement

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Compound of Interest

Compound Name: *Tritac*
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Executive Summary

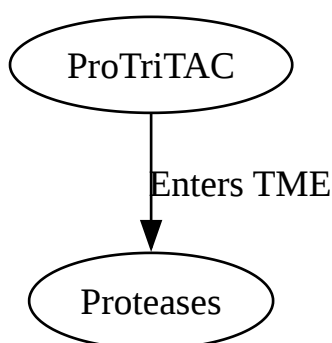
The ProTriTAC™ (Protease-activated Tri-specific T-cell Activating Construct) platform represents a significant advancement in the field of T-cell engager immunotherapy. Developed by Harpoon Therapeutics, this innovative prodrug technology is designed to address the challenge of on-target, off-tumor toxicity often associated with potent T-cell engagers targeting antigens that are also expressed on normal tissues. By incorporating a protease-cleavable masking mechanism, ProTriTACs are engineered to remain inert in systemic circulation and become fully active only within the tumor microenvironment, where specific proteases are present. This localized activation aims to widen the therapeutic window, enabling the targeting of a broader range of solid tumor antigens while minimizing systemic side effects. This technical guide provides an in-depth overview of the ProTriTAC mechanism, a summary of key preclinical data, representative experimental protocols, and visualizations of the underlying biological and experimental processes.

The ProTriTAC™ Core Mechanism: Conditional Activation

The ProTriTAC™ platform is an evolution of Harpoon's TriTAC® technology. A standard TriTAC is a tri-specific molecule composed of three binding domains: one that engages a tumor-associated antigen on cancer cells, a second that binds to the CD3 receptor on T-cells to induce T-cell-mediated cytotoxicity, and a third that binds to human serum albumin to extend the molecule's half-life.[1]

The ProTriTAC™ format introduces a prodrug strategy to this core structure. The anti-CD3 T-cell engaging domain is sterically hindered by a masking moiety. This mask is connected to the core molecule via a linker that contains a specific amino acid sequence susceptible to cleavage by tumor-associated proteases.[2]

In systemic circulation, the ProTriTAC™ remains in an inactive, or "masked," state, preventing its binding to T-cells and subsequent T-cell activation.[3] Upon extravasation into the tumor microenvironment, the high concentration of specific proteases cleaves the linker, releasing the masking domain. This "unmasking" renders the anti-CD3 domain fully accessible, allowing the now-activated TriTAC to bind to T-cells and the tumor antigen, thereby initiating a localized and potent anti-tumor immune response.[2]



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Figure 1: Mechanism of ProTriTAC™ conditional activation.

Preclinical Data Summary

The ProTriTAC™ platform has been validated through preclinical studies targeting several solid tumor antigens, including TROP2, ITGB6, and EpCAM. The data consistently demonstrate a

significant reduction in T-cell engagement and cytotoxicity in the masked state, with potent activity restored upon protease cleavage.

In Vitro Activity

In vitro studies are crucial for demonstrating the conditional activity of the ProTriTAC™ molecules. These assays typically involve comparing the binding and cytotoxic potential of the intact prodrug with the protease-activated form.

ProTriTAC™ Target	Assay Type	Result	Citation
General Platform	T-cell Binding	>500-fold blockage of binding to T-cells in intact form.	[3]
General Platform	T-cell Binding	>1000-fold attenuated binding to primary human T-cells in prodrug form.	
General Platform	T-cell Killing	~500-fold reduced T-cell killing compared to active drug.	
TROP2	T-cell Binding	>1000-fold improved binding to primary human T-cells after activation.	
TROP2	T-cell Killing	~100-fold improved T-cell killing compared to intact prodrug.	
ITGB6	T-cell Binding	>1000-fold improved binding to human T-cells after activation.	
ITGB6	T-cell Killing	~100-fold improved T-cell killing compared to intact prodrug.	

Table 1: Summary of in vitro preclinical data for ProTriTAC™ molecules.

In Vivo Efficacy

In vivo studies using humanized rodent tumor xenograft models have been employed to assess the anti-tumor activity and therapeutic index of ProTriTAC™ candidates.

ProTriTAC™ Target	Animal Model	Dosing	Outcome	Citation
General Platform	Tumor-bearing mice	As low as 0.03 mg/kg	Complete tumor growth inhibition.	[3]
TROP2	Human T-cell reconstituted immunodeficient mice with xenograft tumors (HCC70, CAL27, HPAFII)	As low as 30 µg/kg	Complete tumor regression.	
ITGB6	Human T-cell reconstituted immunodeficient mice with xenograft tumors (HCC70, CAL27, HPAFII)	As low as 30 µg/kg	Complete tumor eradication.	
EpCAM	Humanized rodent tumor xenograft models	10x higher than the minimal efficacious dose	Safely administered with durable tumor regression.	

Table 2: Summary of in vivo efficacy data for ProTriTAC™ molecules.

Non-Human Primate (NHP) Toxicology and Pharmacokinetics

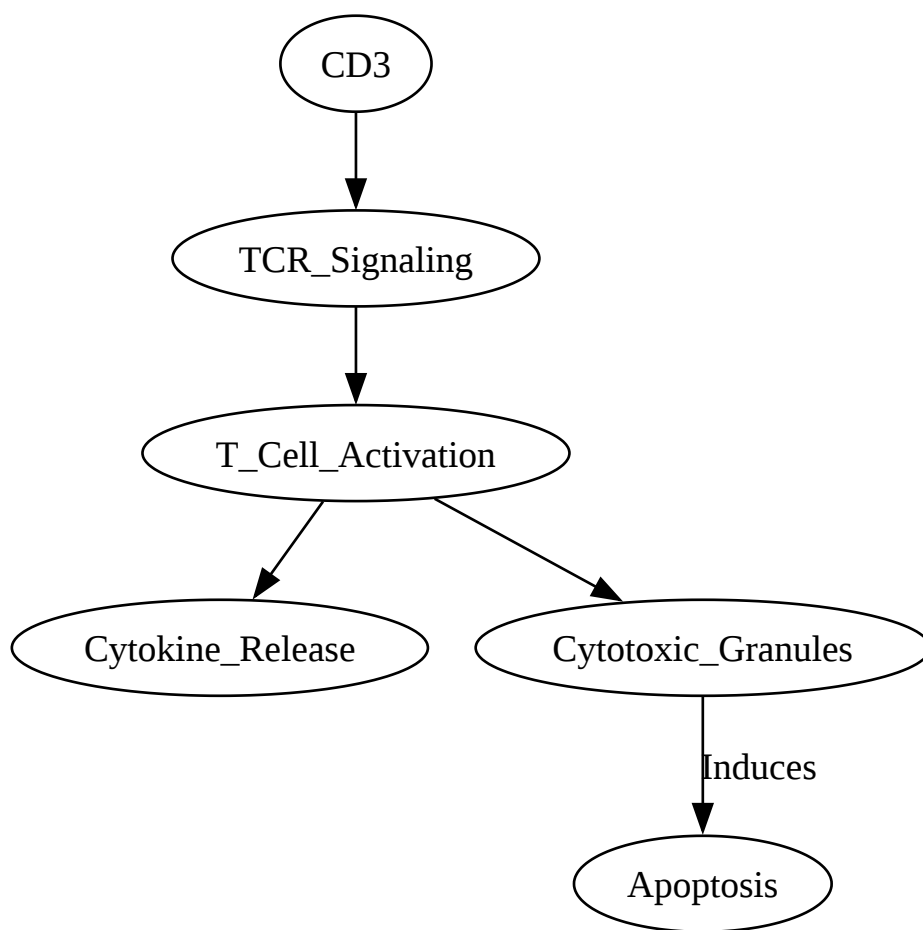
Studies in cynomolgus monkeys are critical for evaluating the safety profile and pharmacokinetic properties of ProTriTAC™ molecules.

ProTriTAC™ Target	Animal Model	Dosing	Key Findings	Citation
General Platform	Non-human primates	N/A	Long serum half-life; confirms T-cells are not engaged by the prodrug form.	[3]
TROP2	Cynomolgus monkeys	Well-tolerated up to 180 µg/kg. 540 µg/kg triggered on-target toxicity.	Favorable pharmacokinetics and safety profile at therapeutic doses.	
ITGB6	Cynomolgus monkeys	Well-tolerated up to 540 µg/kg (highest dose tested).	Favorable pharmacokinetic and safety profiles.	

Table 3: Summary of non-human primate toxicology and pharmacokinetic data for ProTriTAC™ molecules.

Signaling Pathways and Experimental Workflows

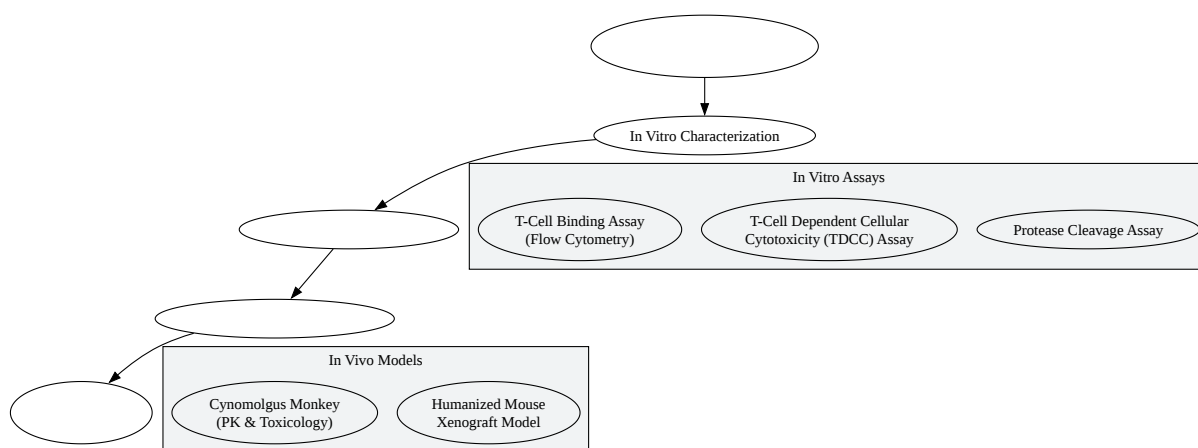
The mechanism of action of an activated ProTriTAC™ culminates in the formation of an immunological synapse between the T-cell and the tumor cell, leading to T-cell activation and subsequent tumor cell lysis.



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Figure 2: Signaling pathway initiated by an activated ProTriTAC™.

The preclinical evaluation of a ProTriTAC™ candidate follows a logical progression from in vitro characterization to in vivo efficacy and safety assessment.



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Figure 3: General experimental workflow for ProTriTAC™ evaluation.

Experimental Protocols

The following protocols are representative of the methodologies used to evaluate ProTriTAC™ molecules. These are intended as a guide and may require optimization for specific molecules and cell lines.

T-Cell Dependent Cellular Cytotoxicity (TDCC) Assay

Objective: To determine the in vitro potency and conditional activation of a ProTriTAC™ molecule by measuring its ability to induce T-cell mediated killing of target tumor cells.

Materials:

- Target tumor cell line expressing the antigen of interest.
- Human peripheral blood mononuclear cells (PBMCs) or isolated primary human T-cells (effectors).
- Complete RPMI-1640 medium with 10% FBS.
- Pro**TriTAC**[™] molecule (intact prodrug).
- Activated Pro**TriTAC**[™] molecule (pre-incubated with the relevant protease).
- Control antibody (non-targeting **TriTAC**).
- Relevant protease for activation (e.g., MMP-9, uPA).
- 96-well flat-bottom tissue culture plates.
- Cell viability reagent (e.g., CellTiter-Glo®).
- Luminometer.

Procedure:

- Target Cell Plating:
 - Harvest and count target cells.
 - Plate 1×10^4 target cells per well in a 96-well plate in 50 μ L of assay medium.
 - Incubate overnight at 37°C, 5% CO₂ to allow for cell adherence.
- Effector Cell Preparation:
 - Thaw and wash PBMCs or isolated T-cells.
 - Resuspend in assay medium at a concentration to achieve the desired effector-to-target (E:T) ratio (e.g., 10:1).

- **ProTriTAC™ Preparation:**
 - Prepare serial dilutions of the intact ProTriTAC™ and the activated ProTriTAC™ in assay medium.
- **Co-culture:**
 - Add 25 µL of the effector cell suspension to the wells containing the target cells.
 - Add 25 µL of the ProTriTAC™ dilutions to the appropriate wells.
 - Include controls: target cells only, target cells + effector cells (no ProTriTAC™), and target cells + effector cells + control antibody.
- **Incubation:**
 - Incubate the plate for 48-72 hours at 37°C, 5% CO₂.
- **Viability Measurement:**
 - Equilibrate the plate and the CellTiter-Glo® reagent to room temperature.
 - Add CellTiter-Glo® reagent to each well according to the manufacturer's instructions.
 - Measure luminescence using a plate reader.
- **Data Analysis:**
 - Calculate the percentage of specific cytotoxicity using the following formula: % Specific Lysis = $100 \times (1 - (\text{Luminescence of experimental well} / \text{Luminescence of target cells + effector cells only well}))$
 - Plot the dose-response curves and determine the EC₅₀ values for the intact and activated ProTriTAC™.

Humanized Mouse Xenograft Model

Objective: To evaluate the in vivo anti-tumor efficacy of a ProTriTAC™ molecule.

Materials:

- Immunodeficient mice (e.g., NSG mice).
- Human hematopoietic stem cells (CD34+) or PBMCs.
- Tumor cell line expressing the target antigen.
- Matrigel or similar basement membrane matrix.
- ProTriTAC™ molecule formulated in a suitable vehicle (e.g., sterile PBS).
- Vehicle control.
- Calipers for tumor measurement.

Procedure:

- Humanization of Mice:
 - For a stable engraftment model, irradiate NSG mice and intravenously inject with human CD34+ hematopoietic stem cells. Allow 10-12 weeks for immune system reconstitution.
 - For a transient model, inject mice with human PBMCs.
- Tumor Implantation:
 - Harvest and count tumor cells.
 - Resuspend cells in a 1:1 mixture of sterile PBS and Matrigel at a concentration of 5-10 x 10⁶ cells per 100 μL.
 - Subcutaneously inject 100 μL of the cell suspension into the flank of each humanized mouse.
- Tumor Growth and Grouping:
 - Monitor tumor growth using calipers.

- When tumors reach an average volume of 100-200 mm³, randomize mice into treatment and control groups.
- Treatment Administration:
 - Administer the ProTriTAC™ molecule or vehicle control via the desired route (e.g., intravenous or intraperitoneal injection) at the specified dose and schedule.
- Monitoring:
 - Measure tumor volume and body weight 2-3 times per week.
 - Monitor the general health of the animals.
- Endpoint:
 - Continue treatment and monitoring until tumors in the control group reach a predetermined endpoint size or for a specified duration.
 - Euthanize mice and collect tumors for further analysis (e.g., histology, immune cell infiltration).
- Data Analysis:
 - Plot mean tumor volume over time for each treatment group.
 - Perform statistical analysis to compare the anti-tumor efficacy of the ProTriTAC™ treatment group to the vehicle control group.

Cynomolgus Monkey Toxicology and Pharmacokinetic Study

Objective: To assess the safety, tolerability, and pharmacokinetic profile of a ProTriTAC™ molecule in a non-human primate model.

Materials:

- Purpose-bred, experimentally naïve cynomolgus monkeys.

- ProTriTAC™ molecule formulated for intravenous administration.
- Vehicle control.
- Equipment for blood collection, clinical observations, and physiological measurements.

Procedure:

- Acclimation and Baseline Measurements:
 - Acclimate animals to the study conditions.
 - Collect pre-dose blood samples for baseline hematology and clinical chemistry.
 - Conduct pre-dose physical examinations and record baseline body weight and vital signs.
- Dose Administration:
 - Administer single or repeat doses of the ProTriTAC™ molecule or vehicle control via intravenous infusion over a specified period.
 - Studies often employ a dose-escalation design.
- Pharmacokinetic (PK) Sampling:
 - Collect blood samples at multiple time points post-dosing (e.g., 5 min, 1 hr, 6 hr, 24 hr, 48 hr, etc.) to determine the concentration of the ProTriTAC™ molecule over time.
 - Analyze plasma samples using a validated analytical method (e.g., ELISA).
- Safety and Tolerability Monitoring:
 - Conduct daily clinical observations for any adverse reactions.
 - Monitor body weight, food consumption, and vital signs regularly.
 - Collect blood samples for hematology and clinical chemistry at specified intervals.
 - Monitor for cytokine release syndrome by measuring plasma cytokine levels.

- Necropsy and Histopathology:
 - At the end of the study, perform a full necropsy.
 - Collect a comprehensive set of tissues for histopathological examination.
- Data Analysis:
 - Analyze PK data to determine key parameters such as Cmax, AUC, and half-life.
 - Evaluate toxicology data for any dose-dependent adverse effects.
 - Determine the maximum tolerated dose (MTD) or no-observed-adverse-effect-level (NOAEL).

Conclusion

The ProTriTAC™ prodrug platform offers a promising strategy to enhance the therapeutic index of T-cell engagers for the treatment of solid tumors. By restricting activation to the tumor microenvironment, this technology has the potential to unlock a wider range of tumor-associated antigens for therapeutic targeting, with a reduced risk of systemic toxicities. The preclinical data generated to date for various ProTriTAC™ candidates support the validity of this approach, demonstrating a clear differentiation between the inactive prodrug and the highly potent, tumor-activated form. Further clinical development will be crucial to fully realize the therapeutic potential of this innovative platform for cancer patients.

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